

Application Note: Purity Assessment of Ethyl 2-methylnicotinate by Gas Chromatography

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Compound of Interest

Compound Name: *Ethyl 2-methylnicotinate*

Cat. No.: *B161284*

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Abstract

This document provides a detailed protocol for the determination of purity and the assessment of related substances in **Ethyl 2-methylnicotinate** using gas chromatography (GC) with flame ionization detection (FID). The described methodology is crucial for quality control in research, development, and manufacturing environments, ensuring the integrity of the compound for its intended use. This application note includes comprehensive experimental procedures, data presentation in a tabular format, and a visual representation of the analytical workflow.

Introduction

Ethyl 2-methylnicotinate is a substituted pyridine derivative with applications in the synthesis of pharmaceuticals and other specialty chemicals. Ensuring the purity of this compound is a critical step in the drug development and manufacturing process, as impurities can affect the safety, efficacy, and stability of the final product. Gas chromatography is a powerful and widely used analytical technique for the separation and quantification of volatile and semi-volatile compounds, making it an ideal method for assessing the purity of **Ethyl 2-methylnicotinate**. This protocol outlines a robust GC-FID method for this purpose.

Experimental Protocols

Instrumentation and Materials

- Gas Chromatograph: A GC system equipped with a split/splitless injector and a Flame Ionization Detector (FID).
- Column: DB-5 or equivalent (5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium (99.999% purity) or Hydrogen (99.999% purity).
- Gases for FID: Hydrogen and compressed air.
- Data Acquisition System: Chromatography data software for peak integration and analysis.
- Volumetric Glassware: Class A volumetric flasks and pipettes.
- Syringes: GC autosampler syringes.
- Reagents:
 - **Ethyl 2-methylnicotinate** reference standard (purity \geq 99.5%)
 - **Ethyl 2-methylnicotinate** sample for analysis
 - Dichloromethane (DCM), HPLC grade or equivalent, as solvent.

Chromatographic Conditions

The following table summarizes the optimized GC conditions for the analysis of **Ethyl 2-methylnicotinate**.

Parameter	Condition
Column	DB-5 (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Detector Temperature	280 °C
Oven Program	Initial: 100 °C, hold for 2 minRamp: 10 °C/min to 250 °CHold: 5 min at 250 °C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Injection Volume	1.0 µL
Split Ratio	50:1
Detector	Flame Ionization Detector (FID)

Preparation of Solutions

- Solvent: Dichloromethane (DCM) will be used as the solvent for all solutions.
- Reference Standard Solution (1.0 mg/mL): Accurately weigh approximately 25 mg of **Ethyl 2-methylnicotinate** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with DCM.
- Sample Solution (1.0 mg/mL): Accurately weigh approximately 25 mg of the **Ethyl 2-methylnicotinate** sample into a 25 mL volumetric flask. Dissolve in and dilute to volume with DCM.

Analytical Procedure

- System Suitability: Inject the Reference Standard Solution five times. The relative standard deviation (RSD) of the peak area for the five replicate injections should not be more than 2.0%. The tailing factor for the **Ethyl 2-methylnicotinate** peak should be between 0.8 and 1.5.

- Analysis: Inject the prepared Sample Solution in duplicate.
- Data Processing: Integrate the peaks in the chromatogram. The purity of the sample is calculated using the area percent method.

Calculation of Purity

The purity of **Ethyl 2-methylnicotinate** is calculated as the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.

Purity (%) = (Area of **Ethyl 2-methylnicotinate** Peak / Total Area of All Peaks) x 100

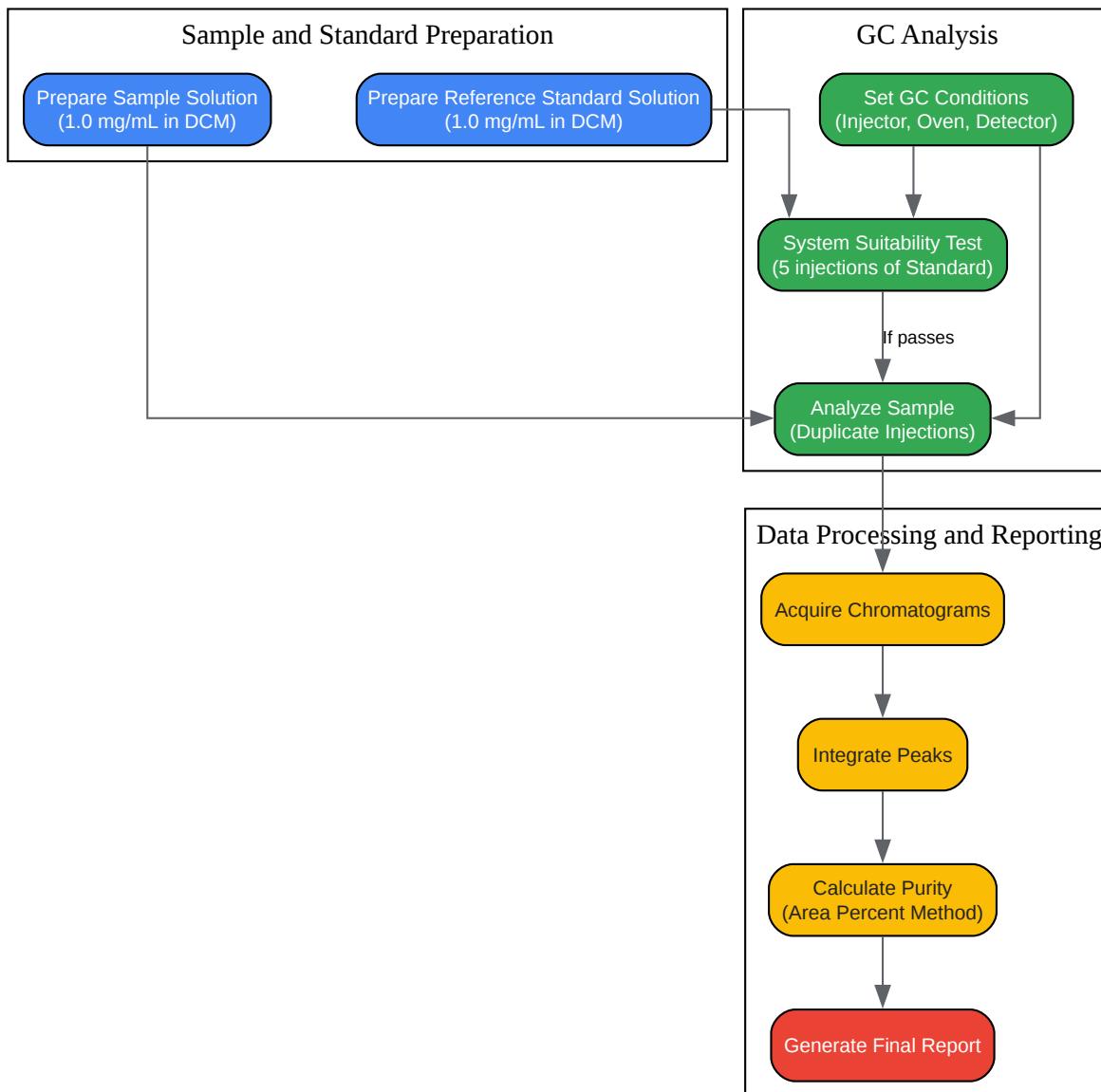
Data Presentation

The following table presents representative quantitative data obtained from the GC analysis of a hypothetical **Ethyl 2-methylnicotinate** sample.

Parameter	Result
Retention Time (min)	12.5
Peak Area (arbitrary units)	995,000
Total Peak Area (arbitrary units)	1,000,000
Calculated Purity (%)	99.5
Relative Standard Deviation (RSD) for 5 injections (%)	0.85
Tailing Factor	1.1

Visualization of the Analytical Workflow

The following diagram illustrates the key steps in the GC purity assessment of **Ethyl 2-methylnicotinate**.

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